

3-Nonanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Nonanol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical and physical properties of **3-Nonanol**. The information is presented in a structured format to facilitate easy access and comparison for research, development, and drug formulation applications.

Chemical and Physical Properties of 3-Nonanol

3-Nonanol, a secondary alcohol, presents as a colorless liquid.^[1] Its molecular structure and key identifiers are fundamental to understanding its behavior and interactions in various chemical and biological systems.

Identifier	Value	Source
IUPAC Name	nonan-3-ol	[2]
CAS Number	624-51-1	[1] [3] [4] [5]
Molecular Formula	C9H20O	[1] [2] [3] [5]
Molecular Weight	144.25 g/mol	[2] [3] [4]
Canonical SMILES	CCCCCC(CC)O	[1] [5]
InChI Key	GYSCXPVAKHVAAY- UHFFFAOYSA-N	[1] [4]

A comprehensive summary of the physical properties of **3-Nonanol** is provided below. These properties are crucial for handling, storage, and application in experimental and industrial settings.

Physical Property	Value	Conditions	Source
Boiling Point	192-194 °C	[4]	
195.0 °C	@ 760.00 mm Hg	[2][5]	
196.6 ± 8.0 °C	@ 760 mmHg	[3]	
Density	0.82 g/cm ³	at 20 °C	[4]
0.8 ± 0.1 g/cm ³	[3]		
Flash Point	79.5 ± 6.5 °C	[3]	
96 °C	Closed Cup	[4]	
Solubility in Water	288.4 mg/L	Temperature not stated	[1]
0.315 mg/mL	at 25 °C	[2][5]	
Vapor Pressure	0.1 ± 0.8 mmHg	at 25°C	[3]
0.0762 hPa	@ 20°C (estimated)	[5]	
0.1263 hPa	@ 25°C (estimated)	[5]	
Refractive Index	1.430	[3]	
pKa	15.44 ± 0.20	Predicted	[1]
LogP	3.35	[3]	

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **3-Nonanol**.

Spectroscopy	Data	Source
¹ H NMR	Spectrum available in CDCl ₃	[1] [6]
¹³ C NMR	Spectrum available in CDCl ₃	[1]
IR	Spectrum available as a liquid film	[1]
Mass Spectrometry	Data available	[1]

Experimental Protocols

The following are generalized, standard methodologies for determining the key physical properties of liquid alcohols like **3-Nonanol**.

Determination of Boiling Point (OECD 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common method for determination is the distillation method.

- Apparatus: A distillation flask, condenser, thermometer, and a receiving vessel.
- Procedure:
 - The liquid is placed in the distillation flask with a few boiling chips.
 - The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
 - The liquid is heated, and the temperature is recorded when the liquid begins to boil and the first drop of distillate is collected in the receiving vessel.
 - The heating is continued until a steady boiling point is observed.

Determination of Density (ASTM D4052)

Density is the mass per unit volume of a substance. For liquids, a digital density meter is a common and accurate method.

- Apparatus: A digital density meter with an oscillating U-tube.
- Procedure:
 - The instrument is calibrated using a reference standard of known density.
 - A sample of the liquid is injected into the U-tube.
 - The instrument measures the oscillation period of the U-tube containing the sample, which is then converted to a density value.

Determination of Flash Point (ASTM D93 - Pensky-Martens Closed Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method is suitable for combustible liquids.

- Apparatus: A Pensky-Martens closed-cup tester, which includes a heated cup with a lid, a stirrer, and an ignition source.
- Procedure:
 - The sample is placed in the test cup and the lid is secured.
 - The sample is heated at a slow, constant rate while being stirred.
 - At specified temperature intervals, the stirring is stopped, and an ignition source is dipped into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.

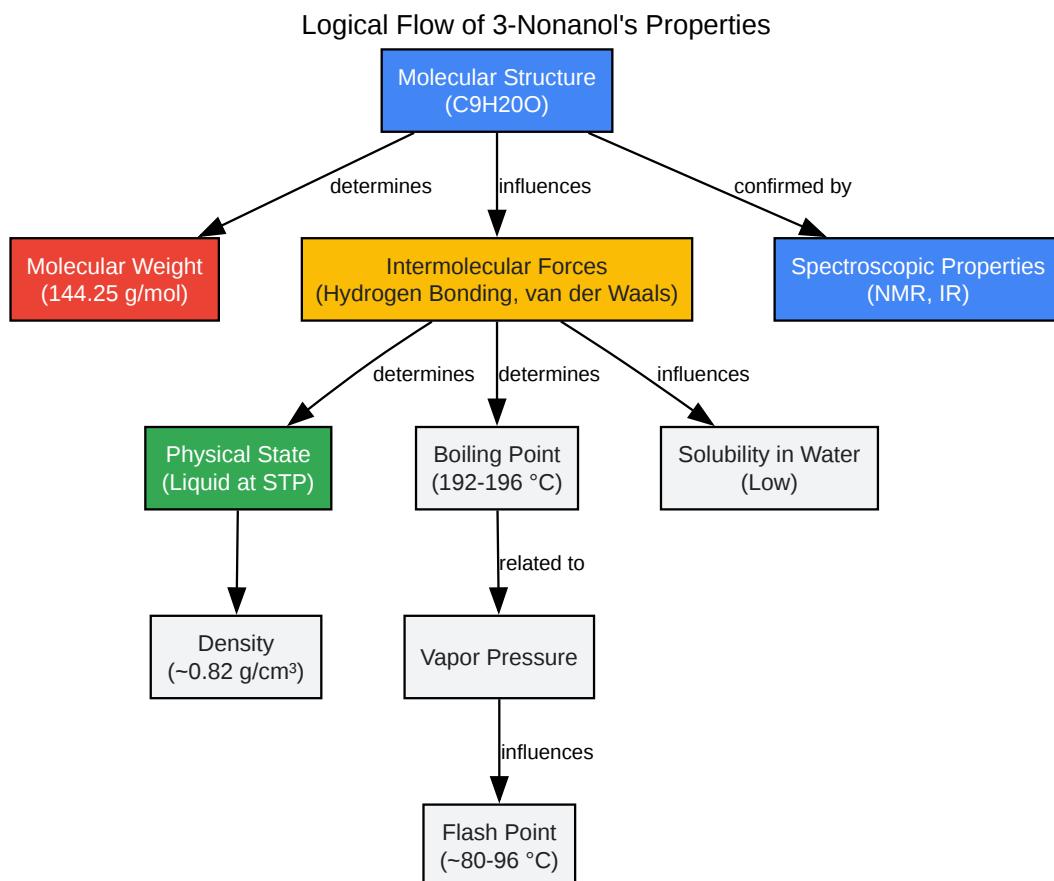
Determination of Water Solubility

The solubility of an alcohol in water can be determined by the shake-flask method.

- Apparatus: A flask with a stopper, a constant temperature bath, and an analytical method to determine the concentration of the alcohol in the water (e.g., gas chromatography).
- Procedure:
 - An excess amount of the alcohol is added to a known volume of water in the flask.
 - The flask is sealed and agitated in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The mixture is then allowed to stand undisturbed to allow for phase separation.
 - A sample of the aqueous phase is carefully removed and its concentration is determined.

Logical Relationships of 3-Nonanol's Properties

The following diagram illustrates the interconnectedness of the fundamental properties of **3-Nonanol**.

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Caption: Interrelationship of **3-Nonanol**'s molecular and physical properties.

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- To cite this document: BenchChem. [3-Nonanol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585245#3-nonanol-chemical-and-physical-properties]

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